# Application Notes and Protocols for Measuring Spin Current in FeRh Heterostructures

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Iron;rhodium* |
| *CAS No.:* | *139207-55-9* |
| *Cat. No.:* | *B14282931* |

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Iron-rhodium (FeRh) alloys are of significant interest in spintronics due to their unique metamagnetic phase transition from an antiferromagnetic (AFM) to a ferromagnetic (FM) state around room temperature. This transition allows for the manipulation of spin currents, which are fundamental to the development of next-generation data storage and processing technologies. This document provides detailed application notes and protocols for several key techniques used to measure spin currents in FeRh heterostructures.

## Key Measurement Techniques

Several experimental techniques can be employed to generate and detect spin currents in FeRh-based heterostructures. The choice of technique often depends on the specific scientific question, the timescale of the spin dynamics of interest, and the available experimental infrastructure. The most prominent methods include:

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- Terahertz (THz) Emission Spectroscopy: A contactless method ideal for probing ultrafast spin dynamics.
- Spin Pumping via Ferromagnetic Resonance (FMR): A technique to electrically detect the transfer of spin angular momentum from a precessing magnetization.
- Time-Resolved Magneto-Optical Kerr Effect (TR-MOKE): An optical pump-probe technique to measure ultrafast magnetization dynamics.
- Nonlocal Spin Valve (NLSV) Measurement: A direct electrical measurement of pure spin current transport.

## Terahertz (THz) Emission Spectroscopy

THz emission spectroscopy is a powerful, non-contact technique to probe ultrafast spin currents.[1][2] An ultrafast laser pulse excites the FeRh heterostructure, generating a spin current that is subsequently converted into a charge current via the inverse spin Hall effect (ISHE), leading to the emission of a THz pulse.[3][4] The properties of this emitted THz radiation are directly related to the magnitude and dynamics of the spin current.

## Experimental Protocol

- Sample Preparation:
  - Epitaxially grow a thin film of FeRh (e.g., 15 nm) on a suitable substrate, such as magnesium oxide (MgO).[2]
  - For heterostructures, deposit a non-magnetic (NM) layer with strong spin-orbit coupling (e.g., Platinum, Pt) or another material of interest onto the FeRh film.
- Experimental Setup:
  - Utilize a femtosecond laser system (e.g., 1030 nm, 160 fs pulse duration).[1]
  - Split the laser output into a high-power "pump" beam and a low-power "probe" beam.
  - Direct the pump beam to be normally incident on the sample to excite spin currents.[1]

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- The emitted THz radiation is collected and focused onto an electro-optic sampling crystal (e.g., CdTe or ZnTe).[1][5]
- The probe beam is time-delayed with respect to the pump and co-propagated with the THz pulse through the electro-optic crystal.
- A balanced detection scheme is used to measure the polarization rotation of the probe beam induced by the THz electric field.[1]

- Data Acquisition:
  - Mount the sample in a cryostat to allow for temperature-dependent measurements across the FeRh phase transition.
  - Apply an external magnetic field to align the magnetization of the FeRh film.
  - Record the time-domain waveform of the THz electric field by varying the time delay between the pump and probe pulses.
  - Measure the dependence of the THz emission on the pump fluence and the sample orientation with respect to the detection crystal.[1]
- Data Analysis:
  - The measured THz electric field, E(ω), in the frequency domain is related to the spin current, j_s(ω), by the following equation[2]: E(ω) = Z(ω) * γ * λ_rel * j_s(ω) where Z(ω) is the impedance of the thin film, γ is the spin Hall angle, and λ_rel is a material-dependent parameter.
  - By measuring the optical conductivity and impedance of the film (e.g., via time-domain THz transmission spectroscopy), the light-induced spin current can be extracted.[1]

## Visualization of THz Emission Spectroscopy Workflow

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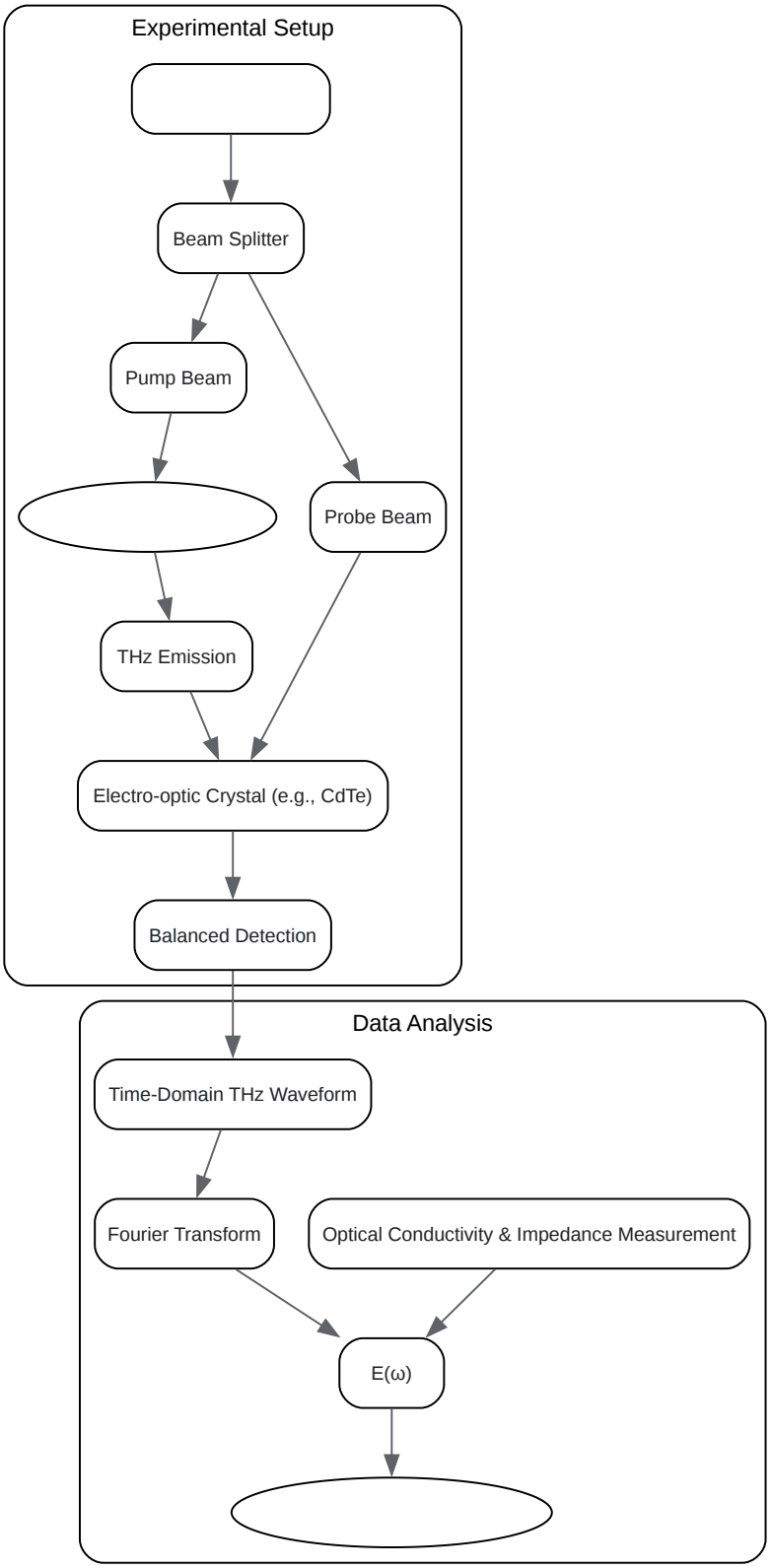


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Workflow for THz Emission Spectroscopy.

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# Spin Pumping via Ferromagnetic Resonance (FMR)

Spin pumping describes the generation of a pure spin current from a precessing magnetization in a ferromagnetic material into an adjacent non-magnetic layer.[6] This spin current results in an additional damping of the magnetization dynamics, which can be quantified by measuring the broadening of the ferromagnetic resonance (FMR) linewidth.

## Experimental Protocol

- Sample Preparation:
  - Fabricate a bilayer heterostructure, for example, FeRh/Pt or FeRh/Ta.
  - Prepare a control sample of the FeRh layer without the non-magnetic layer to measure the intrinsic damping.
- Experimental Setup:
  - Place the sample in a microwave cavity or on a coplanar waveguide.
  - Apply a static external magnetic field (H) and a small, perpendicular microwave frequency magnetic field (h_rf).
  - The microwave frequency is typically in the GHz range.
- Data Acquisition:
  - Sweep the external magnetic field at a fixed microwave frequency and measure the microwave absorption.
  - The FMR signal appears as a peak in the absorption spectrum.
  - Measure the FMR spectrum for a range of microwave frequencies.
- Data Analysis:
  - Extract the resonance field (H_res) and the linewidth (ΔH) from each FMR spectrum.

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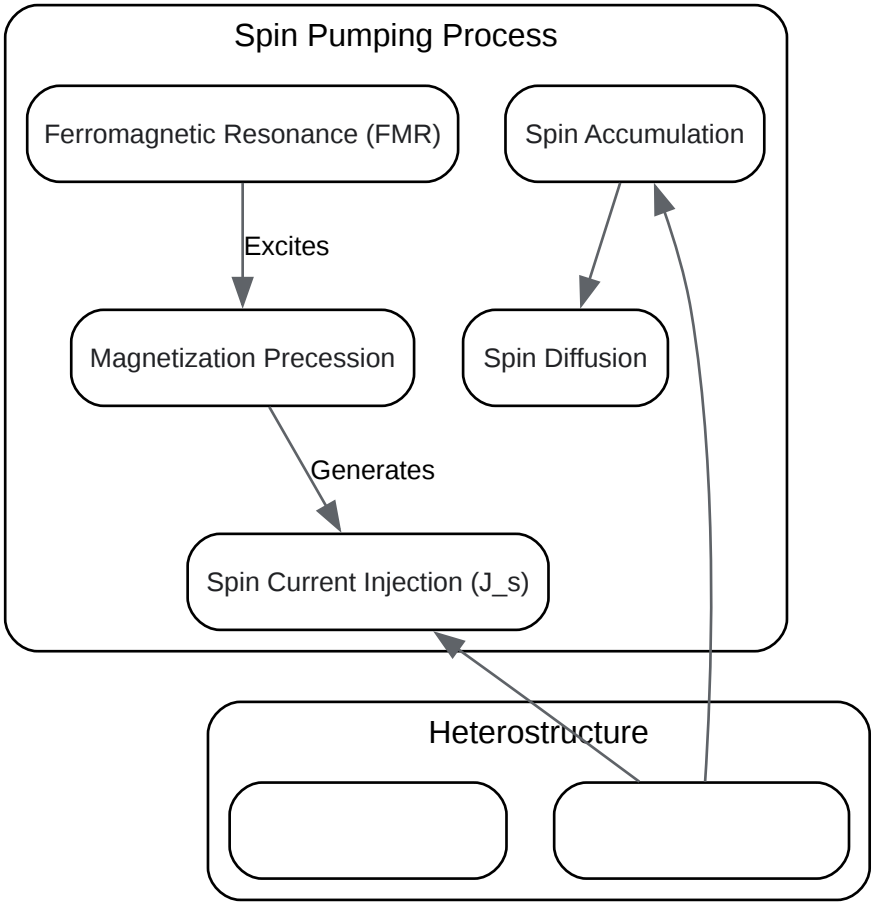
- The Gilbert damping parameter (α) is determined from the linear relationship between the FMR linewidth and the frequency (f): ΔH = ΔH_0 + (2πα/γ)f where ΔH_0 is the inhomogeneous broadening and γ is the gyromagnetic ratio.
- The enhancement of the damping parameter in the bilayer sample compared to the single FeRh layer is attributed to spin pumping.
- The spin mixing conductance (g^↑↓), which quantifies the efficiency of spin transfer across the interface, can be calculated from the change in damping.

## Visualization of Spin Pumping Principle

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Principle of Spin Pumping in a Bilayer.

# Time-Resolved Magneto-Optical Kerr Effect (TR-MOKE)

TR-MOKE is a pump-probe technique that measures the change in polarization (Kerr rotation) of a probe beam reflected from a magnetic sample, which is proportional to the magnetization.[7][8] By exciting the sample with a pump pulse and measuring the Kerr rotation of a time-delayed probe pulse, the ultrafast magnetization dynamics can be tracked.[9] In FeRh heterostructures, this can be used to observe the transfer of spin angular momentum.[10]

## Experimental Protocol

- Sample Preparation:
  - Prepare a heterostructure such as FeRh/Cu.[10]
- Experimental Setup:
  - Use a femtosecond laser to generate pump and probe pulses.[7]
  - The pump pulse excites the FeRh layer, inducing magnetization dynamics.
  - The probe pulse, with a variable time delay, is focused on the same spot as the pump.
  - The polarization of the reflected probe beam is analyzed using a Wollaston prism and a balanced photodiode detector.
  - An external magnetic field can be applied to the sample.
- Data Acquisition:
  - Measure the change in Kerr rotation of the probe as a function of the time delay between the pump and probe pulses.
  - By tuning the probe wavelength, one can be more sensitive to the magnetization of a specific layer in the heterostructure.
- Data Analysis:

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- The time-resolved Kerr signal provides a direct measure of the magnetization dynamics.
- In a FeRh/NM heterostructure, the spin current injected from the FeRh into the NM layer leads to a transient spin accumulation in the NM layer. This spin accumulation can be detected as a transient Kerr signal when probing the NM layer.[10]

## Visualization of TR-MOKE Experimental Workflow

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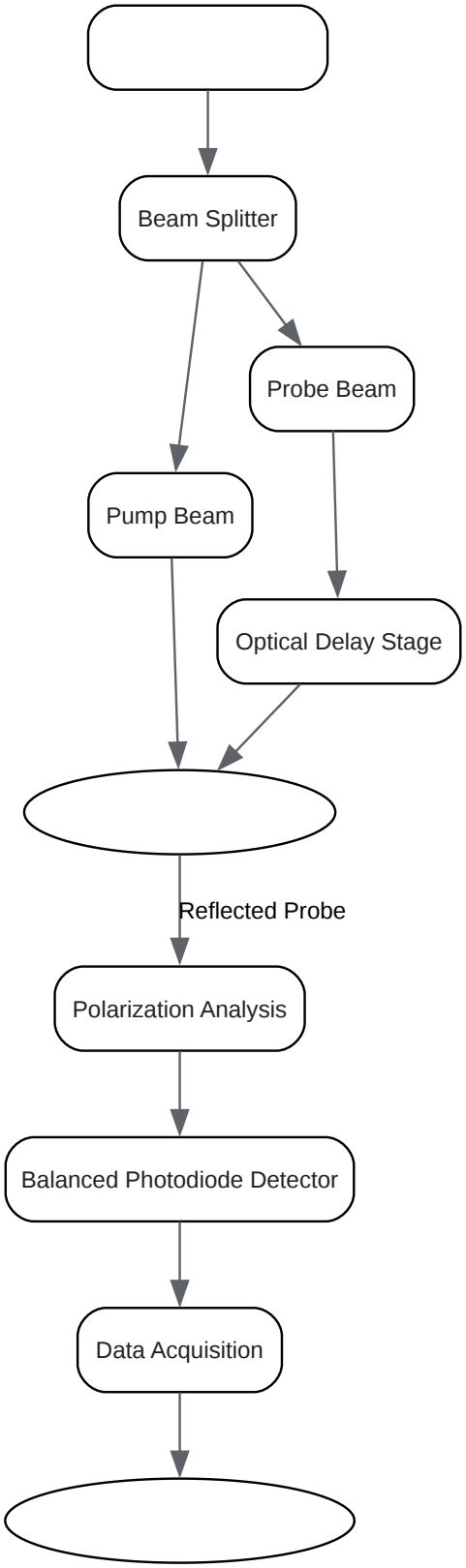


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Experimental Workflow for TR-MOKE.

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# Nonlocal Spin Valve (NLSV) Measurement

The nonlocal spin valve (NLSV) geometry is a powerful tool for directly measuring pure spin currents.[11][12] It spatially separates the charge current path from the spin detection circuit, allowing for the unambiguous detection of spin accumulation and transport.

## Experimental Protocol

- Device Fabrication:
  - Fabricate a device with at least two ferromagnetic electrodes (an injector and a detector) bridged by a non-magnetic channel (e.g., Cu, graphene).[13][14] The ferromagnetic electrodes could be made of a material like Permalloy (NiFe), and the channel would be in contact with the FeRh layer being studied.
  - The injector and detector electrodes should have different coercive fields to allow for independent switching of their magnetization states (parallel and antiparallel).
- Experimental Setup:
  - Use a four-probe measurement setup.
  - A charge current is passed through the injector electrode and the non-magnetic channel.
  - A voltage is measured between the detector electrode and the non-magnetic channel.
- Data Acquisition:
  - Apply an in-plane magnetic field and sweep it to switch the magnetization of the injector and detector electrodes between parallel and antiparallel configurations.
  - Measure the nonlocal resistance ($R_{NL} = V/I$) as a function of the applied magnetic field.
- Data Analysis:
  - A clear change in the nonlocal resistance ($\Delta R_{NL}$) between the parallel and antiparallel states is the signature of spin accumulation and transport.

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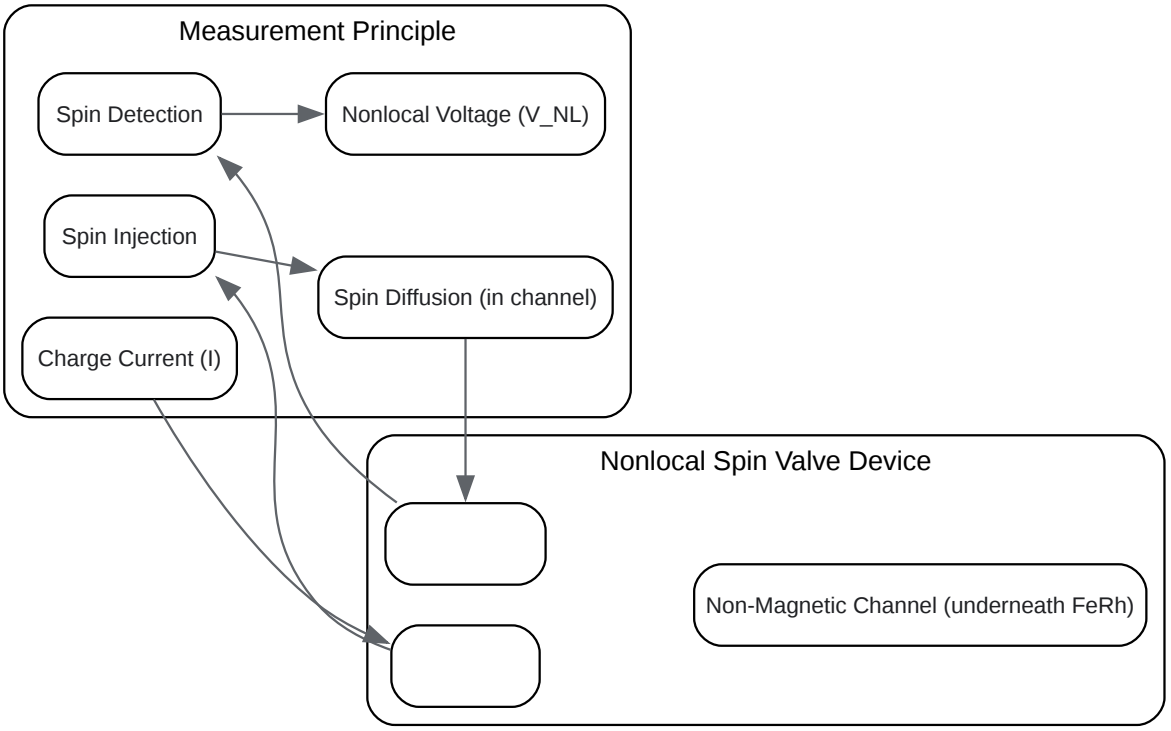
- The magnitude of ΔR_NL is proportional to the spin polarization of the ferromagnetic electrodes and the spin accumulation in the non-magnetic channel.
- By performing measurements on devices with varying distances between the injector and detector, the spin diffusion length in the non-magnetic channel can be determined.

## Visualization of NLSV Principle

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Principle of a Nonlocal Spin Valve Measurement.

## Quantitative Data Summary

The following table summarizes key parameters that can be extracted from the described experiments for FeRh and related heterostructures. The values can vary depending on film quality, interface conditions, and measurement temperature.

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| Parameter | Typical Value Range | Technique(s) | Reference(s) |
|---|---|---|---|
| Spin Hall Angle (γ) of FeRh | Can be surprisingly large, comparable to Pt. | THz Emission Spectroscopy, Spin-Torque FMR | [1] |
| Light-induced Spin Current (j_s) in FeRh | Temperature-dependent, changes across the AFM-FM transition. | THz Emission Spectroscopy | [1] |
| Spin Mixing Conductance (g^↑↓) at FeRh/NM Interface | ~$10^{15}$ - $10^{16}$ $cm^{-2}$ | Spin Pumping (FMR) | [15] |
| Spin Diffusion Length (λ_sf) in NM layer | Varies with NM material (e.g., a few nm in Ta, longer in Cu). | Nonlocal Spin Valve, Spin Pumping | [16] |

Note: The provided values are indicative and should be determined experimentally for specific samples and conditions.

# Conclusion

The techniques outlined in these application notes provide a comprehensive toolkit for the investigation of spin currents in FeRh heterostructures. THz emission spectroscopy and TR-MOKE are ideal for studying ultrafast spin dynamics, while spin pumping via FMR and nonlocal spin valve measurements offer powerful means to quantify key spintronic parameters such as spin mixing conductance and spin diffusion length. The choice of method will be dictated by the specific research goals, but a combination of these techniques can provide a holistic understanding of spin transport phenomena in these complex and promising materials.

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